

what is the chemical structure of sodium deoxycholate monohydrate

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Compound of Interest

Compound Name: Sodium deoxycholate monohydrate

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An In-depth Technical Guide to **Sodium Deoxycholate Monohydrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **sodium deoxycholate monohydrate**, a widely used anionic detergent in research, diagnostics, and pharmaceutical applications. It details its chemical structure, physicochemical properties, and common experimental uses, offering a technical resource for professionals in the life sciences.

Chemical Structure and Identification

Sodium deoxycholate is the sodium salt of deoxycholic acid, a secondary bile acid. The monohydrate form incorporates one molecule of water per molecule of the salt.

- Chemical Name: Sodium (4R)-4-[(3R,5R,8R,9S,10S,12S,13R,14S,17R)-3,12-dihydroxy-10,13-dimethyl-2,3,4,5,6,7,8,9,11,12,14,15,16,17-tetradecahydro-1H-cyclopenta[a]phenanthren-17-yl]pentanoate hydrate[1]
- Synonyms: 3 α ,12 α -Dihydroxy-5 β -cholanic acid sodium salt monohydrate, 7-Deoxycholic acid sodium salt monohydrate, Desoxycholic acid sodium salt monohydrate[2][3][4][5][6]
- CAS Number: 145224-92-6[2][3][5][6][7]

- Molecular Formula: $C_{24}H_{39}NaO_4 \cdot H_2O$ [\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- SMILES:C--INVALID-LINK--[O-])[C@H]1CC[C@@H]2[C@@]1(--INVALID-LINK--O)C)O)C.O.[Na+]
- InChI Key:NDVHNZISGVSFMP-WTCAICSSA-M[\[1\]](#)[\[7\]](#)

The structure consists of a rigid steroidal nucleus with a flexible side chain terminating in a carboxylate group. The two hydroxyl groups are located on the steroid nucleus. This amphipathic nature, with both hydrophobic (steroid nucleus) and hydrophilic (hydroxyl and carboxylate groups) regions, is responsible for its detergent properties.

Physicochemical Properties

The physicochemical properties of **sodium deoxycholate monohydrate** are critical for its function in various applications, from solubilizing membrane proteins to its use in drug delivery systems.

Property	Value	References
Molecular Weight	432.57 g/mol	[2] [3] [5] [6] [8]
Appearance	White to off-white crystalline powder	[5] [6]
Solubility	Highly soluble in water (330 g/L at 15°C) and ethanol	[9]
Critical Micelle Concentration (CMC)	2–6 mM	[9]
pH (5% aqueous solution)	7.0–9.5	[5] [10]
Optical Rotation $[\alpha]_D^{20}$	$+44^\circ \pm 2^\circ$ (c=2 in H_2O)	[5] [6] [11]
Melting Point	>300°C	[7]

Applications in Research and Drug Development

Sodium deoxycholate monohydrate is a versatile tool with a broad range of applications.

- **Cell Lysis and Protein Solubilization:** It is a powerful detergent for disrupting cell membranes to release intracellular and membrane-bound proteins.[8][9][12] Its ability to break protein-lipid and protein-protein interactions makes it effective for solubilizing membrane proteins, such as receptors and enzymes, for further study.[2][3][9][12]
- **Drug Formulation and Delivery:** In pharmaceuticals, it is used to solubilize poorly water-soluble drugs, enhancing their bioavailability.[9] It also acts as a stabilizer in injectable formulations, preventing the aggregation of therapeutic proteins.[9]
- **Diagnostics:** It is a component of some microbiological diagnostic media.[12]
- **Biochemical Assays:** It is used in the preparation of protein extracts for immunoblotting and immunoprecipitation.[12] It can also be used to strip histones from DNA.[4]
- **Cosmetics:** It functions as an emulsifier and solubilizer in various skincare products.[9]

Experimental Protocols

A. Preparation of a 10% (w/v) Sodium Deoxycholate Stock Solution

This protocol is adapted from a method for preparing reagents for ChIP-seq.[13]

- **Weighing:** Weigh 4 g of sodium deoxycholate powder.
- **Dissolving:** Add the powder to 30 mL of UltraPure water in a 50 mL conical tube.
- **Mixing:** Seal the tube with parafilm and rock gently in the dark for 12–16 hours at room temperature (20°C–25°C) until fully dissolved.
- **Volume Adjustment:** Adjust the final volume to 40 mL with UltraPure water.
- **Sterilization:** Sterile filter the solution using a 0.45 µm sterile filter attached to a 50 mL syringe into a fresh, sterile 50 mL conical tube.
- **Storage:** Store the solution in the dark at room temperature for up to 1 year.

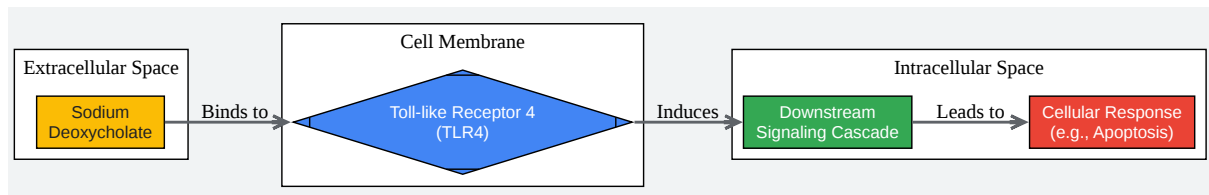
B. Protein Extraction from Plant Tissue (Oil Palm Mesocarp)

This is a summary of a protocol that utilizes sodium deoxycholate for protein solubilization.^[14]

- Homogenization: Grind 10 g of sliced mesocarp tissue in 25 mL of cold acetone containing 10% trichloroacetic acid and 1 mM dithiothreitol on ice.
- Centrifugation: Centrifuge the slurry at 13,000 x g for 10 minutes at 4°C.
- Washing: Wash the pellet with 25 mL of cold 80% methanol containing 0.1 M ammonium acetate, followed by a wash with 25 mL of cold 80% acetone.
- Resuspension: Gently resuspend the pellet in 15 mL of an extraction buffer (e.g., containing sucrose, Tris-HCl, NaCl, DTT, EDTA, and protease inhibitors).
- Phenol Extraction: Add an equal volume of Tris-saturated phenol, mix well, and centrifuge at 15,000 x g for 15 minutes at 4°C to separate the phases.
- Protein Precipitation: Collect the upper phenolic phase and precipitate the proteins by adding five volumes of cold ammonium acetate-saturated methanol. Incubate overnight at -20°C and then centrifuge to pellet the proteins.
- Solubilization: The final protein pellet can be solubilized in a buffer containing sodium deoxycholate for further analysis, such as 2D-gel electrophoresis.

Signaling Pathway Interaction

Sodium deoxycholate has been shown to interact with Toll-like receptor 4 (TLR4), a key component of the innate immune system. This interaction can trigger downstream signaling cascades.



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Caption: Sodium deoxycholate binding to TLR4, initiating a cellular response.

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